

# Introduction: The Significance of Ferene Triazine in Iron Quantification

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## Compound of Interest

Compound Name: *Ferene triazine*

CAS No.: 90358-65-9

Cat. No.: B1219190

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**Ferene triazine**, chemically known as the disodium salt of 3-(2-pyridyl)-5,6-bis(2-(5-furyl sulfonic acid))-1,2,4-triazine, is a highly sensitive and water-soluble chromogenic reagent pivotal for the spectrophotometric determination of iron.<sup>[1][2][3]</sup> Its primary application lies in clinical chemistry, particularly for measuring serum iron levels to aid in the diagnosis and monitoring of conditions such as anemia and hemochromatosis.<sup>[4][5]</sup>

The efficacy of Ferene stems from its ability to form a stable, deep blue tris complex with the ferrous ( $\text{Fe}^{2+}$ ) ion.<sup>[1][6]</sup> This complex is highly soluble in aqueous solutions and exhibits a strong absorbance maximum around 593 nm, with a molar absorptivity ( $\epsilon$ ) reported to be between 34,000 and 35,500  $\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$ , making it a more sensitive alternative to other reagents like Ferrozine.<sup>[7][8][9]</sup> The structural design, incorporating furyl groups, enhances the charge transfer process responsible for the intense color of the iron complex.<sup>[1]</sup> The sulfonation of the parent triazine renders the final product water-soluble, a critical feature for its use in automated clinical analyzers.<sup>[1]</sup>

This guide provides a comprehensive overview of the synthesis, purification, and quality control of Ferene, offering field-proven insights into the causality behind the experimental choices to ensure the production of a high-purity analytical standard.

| Property                                    | Description                                                                                 | Reference |
|---------------------------------------------|---------------------------------------------------------------------------------------------|-----------|
| Chemical Name                               | 3-(2-pyridyl)-5,6-bis(2-(5-furyl sulfonic acid))-1,2,4-triazine, disodium salt              | [1][2]    |
| CAS Number                                  | 79551-14-7                                                                                  | [5]       |
| Molecular Formula                           | C <sub>16</sub> H <sub>8</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub> | [5]       |
| Molecular Weight                            | 494.37 g/mol (anhydrous)                                                                    | [5]       |
| Appearance                                  | Bright yellow crystalline solid                                                             | [1]       |
| λ <sub>max</sub> (Reagent)                  | ~304 nm                                                                                     | [7]       |
| λ <sub>max</sub> (Fe <sup>2+</sup> Complex) | ~593 nm                                                                                     | [6][7]    |
| Molar Absorptivity (ε)                      | >34,000 L·mol <sup>-1</sup> ·cm <sup>-1</sup>                                               | [7]       |

## Part 1: The Synthetic Pathway to Ferene Triazine

The synthesis of Ferene is a robust two-stage process involving the creation of a triazine precursor followed by a critical sulfonation step to impart water solubility and complete the molecule.

### Stage 1: Synthesis of 3-(2-pyridyl)-5,6-bis(2-furyl)-1,2,4-triazine

The foundational step is the condensation reaction between furil (an α-diketone) and picolin-amidrazone (also known as 2-pyridyl hydrazidine).[1] This reaction builds the core heterocyclic structure of the molecule. The choice of isopropyl alcohol as the solvent facilitates the reaction by providing a suitable medium for the reactants at a moderately elevated temperature, driving the condensation forward efficiently.

#### Experimental Protocol:

- **Reaction Setup:** To a stirred suspension of 16 g (0.84 mol) of furil in 130 mL of isopropyl alcohol, heat the mixture to 60°C.

- **Reagent Addition:** Add 13 g (0.96 mol) of picolin-amidrazone portion-wise over a 5-minute period.<sup>[1]</sup> Maintaining the temperature at 60°C is crucial for controlling the reaction rate.
- **Reaction:** Continue stirring at 60°C for 1.5 hours to ensure the reaction proceeds to completion.<sup>[1]</sup>
- **Isolation and Washing:** Cool the reaction mixture. Collect the solid product by filtration and wash it thoroughly with water.
- **Acid Wash:** Suspend the crude product in 140 mL of 0.06 N hydrochloric acid and stir for 2.5 hours. This acid wash is a key purification step to remove any basic impurities.
- **Final Washing and Drying:** Filter the slurry and wash the purified product with water, followed by a hexane wash to remove non-polar impurities. Air-dry the resulting solid. The expected melting point is in the range of 155-157°C.<sup>[1][10]</sup>

## Stage 2: Sulfonation to Yield Ferene Disodium Salt

This stage introduces the sulfonic acid groups onto the furyl rings, a critical modification that makes the final compound highly water-soluble. The use of fuming sulfuric acid is essential as it is a powerful sulfonating agent. Precise temperature control is paramount to prevent charring and unwanted side reactions.

### Experimental Protocol:

- **Reaction Setup:** Carefully heat 22 mL of 30% fuming sulfuric acid to 60°C.
- **Reagent Addition:** Add 16.5 g (0.57 mol) of the triazine precursor from Stage 1 in small portions, with vigorous stirring. The temperature must be carefully maintained at  $65 \pm 3^\circ\text{C}$  throughout the addition to ensure controlled sulfonation.<sup>[1]</sup>
- **Reaction:** After the addition is complete, continue stirring the mixture at the same temperature for an additional 1.5 hours.
- **Quenching:** Cool the reaction mixture and carefully pour it over 100 g of crushed ice. This step safely quenches the reaction and dilutes the strong acid.

- **Neutralization:** With continuous stirring and cooling, bring the solution to a pH of 8.5 by the careful addition of a 50% aqueous sodium hydroxide solution.<sup>[6]</sup> This neutralization step is exothermic and requires careful management to form the desired disodium salt.
- **Initial Product Isolation:** Allow the mixture to stand overnight under refrigeration to precipitate the crude Ferene. Collect the product by filtration.

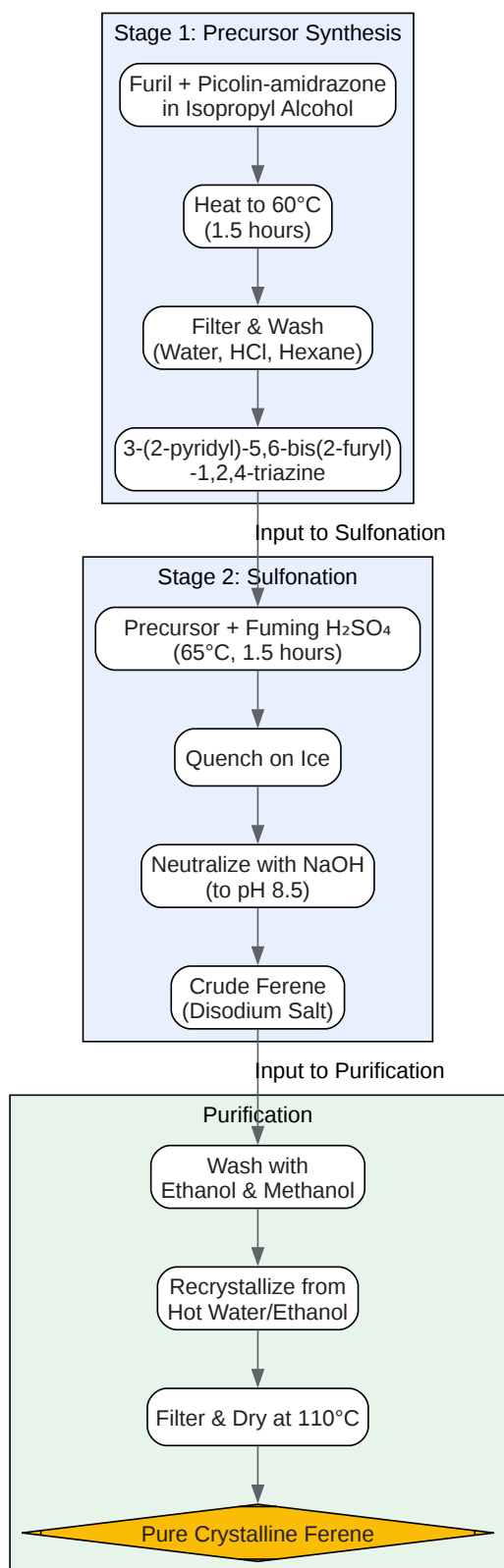
## Part 2: Purification via Recrystallization

For an analytical reagent like Ferene, purity is not merely a goal but a prerequisite for accuracy and reproducibility. The primary method for purifying the crude Ferene disodium salt is recrystallization, which effectively removes residual starting materials and inorganic salts from the neutralization step. The choice of a water/ethanol solvent system is strategic; Ferene is soluble in hot water but less soluble in ethanol, allowing for efficient crystallization upon the addition of ethanol and subsequent cooling.

### Experimental Protocol:

- **Initial Wash:** Wash the crude product collected from the synthesis with small portions of ethanol and then methanol to remove more soluble impurities.<sup>[1]</sup>
- **Dissolution:** Dissolve the washed product in a minimal amount of hot water (e.g., two parts water by weight).
- **Crystallization:** To the hot aqueous solution, add seven parts of boiling ethanol.<sup>[1]</sup> The mixture will become cloudy as the solubility of Ferene decreases.
- **Cooling and Precipitation:** Allow the solution to cool, followed by refrigeration to maximize the yield of the crystalline product.
- **Final Collection and Drying:** Collect the bright yellow crystalline Ferene by filtration and dry the product for several hours at 110°C to obtain the stable monohydrate form.<sup>[1]</sup>

Diagram of the Ferene Synthesis and Purification Workflow



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Caption: Workflow diagram illustrating the key stages of Ferene synthesis and purification.

## Part 3: Quality Control and Self-Validating Protocols

The trustworthiness of Ferene as a quantitative reagent is established through rigorous quality control. The protocols described below form a self-validating system to confirm identity, purity, and functional performance.

### Identity and Purity Assessment

- **UV-Vis Spectroscopy:** This is a primary tool for both identity and purity. A diluted aqueous solution of the final product should be scanned from 400 nm to 200 nm. The resulting spectrum must exhibit a characteristic shape with an absorbance maximum at approximately 304 nm.<sup>[7]</sup> The absence of extraneous peaks is an indicator of high purity.
- **<sup>13</sup>C NMR Spectroscopy:** For definitive structural confirmation, high-resolution <sup>13</sup>C NMR is used. The spectrum should confirm the presence of all expected carbon environments, including the protonated pyridine carbons, unprotonated triazine carbons, and protonated furyl carbons, consistent with the established structure of Ferene.<sup>[4][10]</sup>

### Functional Performance Assay (Molar Absorptivity)

This assay is the ultimate validation of the reagent's performance. It quantifies the intensity of the color produced with a known amount of iron, directly measuring the molar absorptivity ( $\epsilon$ ), which is a critical performance metric.

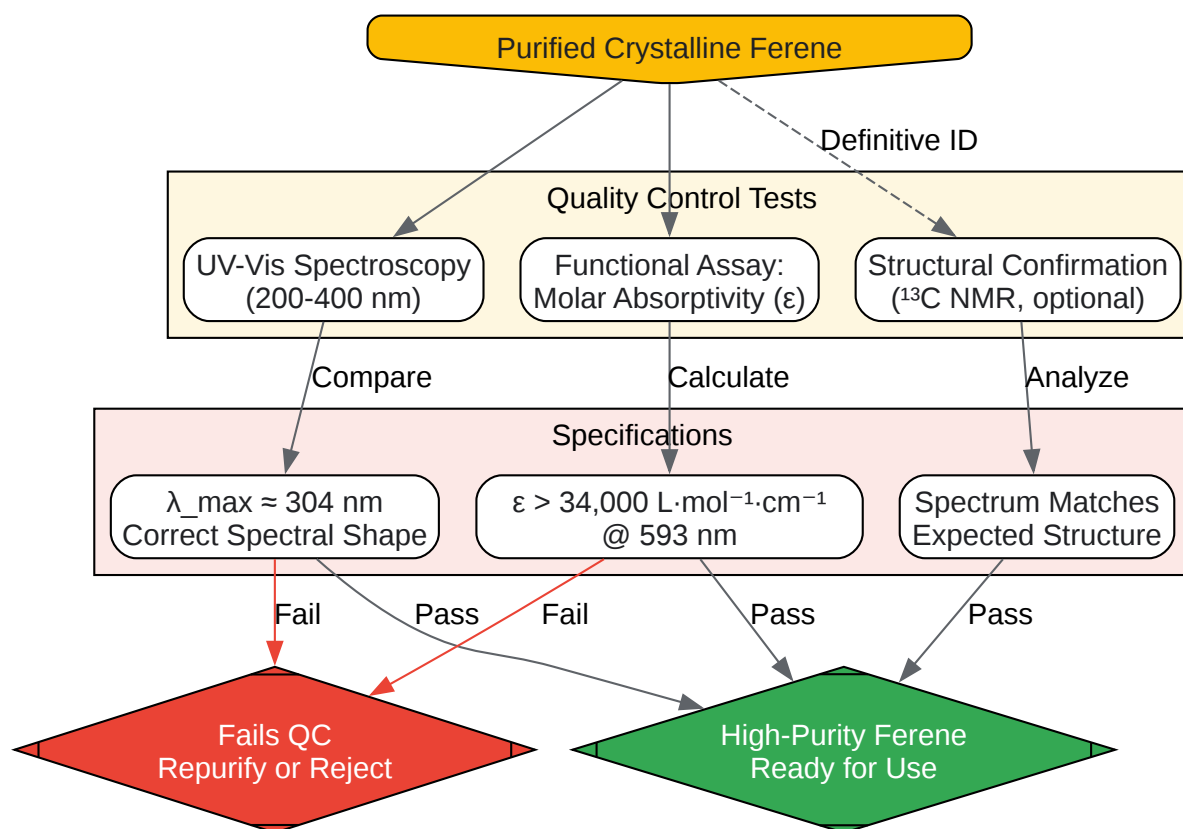
Experimental Protocol:

- **Reagent Preparation:**
  - **Acetate Buffer (pH 4.75):** Dissolve 82.03 g of sodium acetate in 1000 mL of deionized water. Adjust the pH to 4.75 with 6N HCl.<sup>[7]</sup>
  - **Iron Standard Solution:** Prepare a solution containing 35 mg of  $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$  and 350 mg of Ascorbic Acid (as a reducing agent) in 100 mL of the acetate buffer.<sup>[7]</sup> The ascorbic acid ensures all iron is in the  $\text{Fe}^{2+}$  state.
  - **Ferene Solution:** Accurately weigh approximately 20 mg of the purified Ferene and dissolve it in 250 mL of deionized water in a volumetric flask.<sup>[7]</sup>

- Complex Formation:
  - Prepare a blank by mixing the iron standard solution without the Ferene.
  - In a separate cuvette, mix the iron standard solution with the Ferene solution.
  - Allow the color to develop for at least 10 minutes.[\[7\]](#)
- Spectrophotometric Measurement:
  - Using a calibrated UV-Vis spectrophotometer, measure the absorbance of the blue complex at 593 nm, using the blank to zero the instrument.[\[7\]](#)
- Calculation: Calculate the molar absorptivity using the Beer-Lambert law ( $A = \epsilon cl$ ). The result must be greater than  $34,000 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$  to pass quality control.[\[7\]](#)

| QC Parameter           | Method                                     | Specification                                              | Reference           |
|------------------------|--------------------------------------------|------------------------------------------------------------|---------------------|
| Identity               | UV-Vis Spectrum Shape                      | Must match reference standard                              | <a href="#">[7]</a> |
| Purity Assay           | UV-Vis Absorbance @ 304 nm                 | >25,500 (specific value is method-dependent)               | <a href="#">[7]</a> |
| Functional Performance | Molar Absorptivity ( $\epsilon$ ) @ 593 nm | > 34,000 $\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$ | <a href="#">[7]</a> |
| Clarity                | Solution Clarity Test                      | No visible particulates                                    | <a href="#">[5]</a> |

Diagram of the Ferene Quality Control Workflow



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Caption: A logical workflow for the quality control and validation of synthesized Ferene.

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